

# Application Notes and Protocols for Irgacure 819 in Biomedical Research

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## Compound of Interest

Compound Name:	<i>Phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide</i>
Cat. No.:	B061975

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These application notes provide detailed protocols for the use of Irgacure 819 as a photoinitiator in the fabrication of hydrogels for 3D cell culture and outlines methods for assessing the biocompatibility of these materials. Irgacure 819, a versatile and efficient photoinitiator, enables the rapid and controlled polymerization of hydrogels under UV light, making it a valuable tool in tissue engineering and drug delivery research.

## Section 1: Hydrogel Fabrication for 3D Cell Culture

This section details the preparation of a biocompatible hydrogel using Poly(ethylene glycol) diacrylate (PEGDA) and Irgacure 819 for the encapsulation of cells in a 3D environment.

## Materials

- Poly(ethylene glycol) diacrylate (PEGDA), MW 3400 g/mol
- Irgacure 819 (**phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide**)
- Phosphate-buffered saline (PBS), sterile
- Fibronectin
- Hepatocellular carcinoma cell line (e.g., HepG2)

- Cell culture medium (e.g., L-15 + 10% FBS)
- Trypsin-EDTA (0.25% v/v)
- Sterile microcentrifuge tubes and pipette tips
- UV lamp (350 ± 10 nm) with adjustable intensity

## Protocol: PEGDA Hydrogel Preparation and Cell Encapsulation[1]

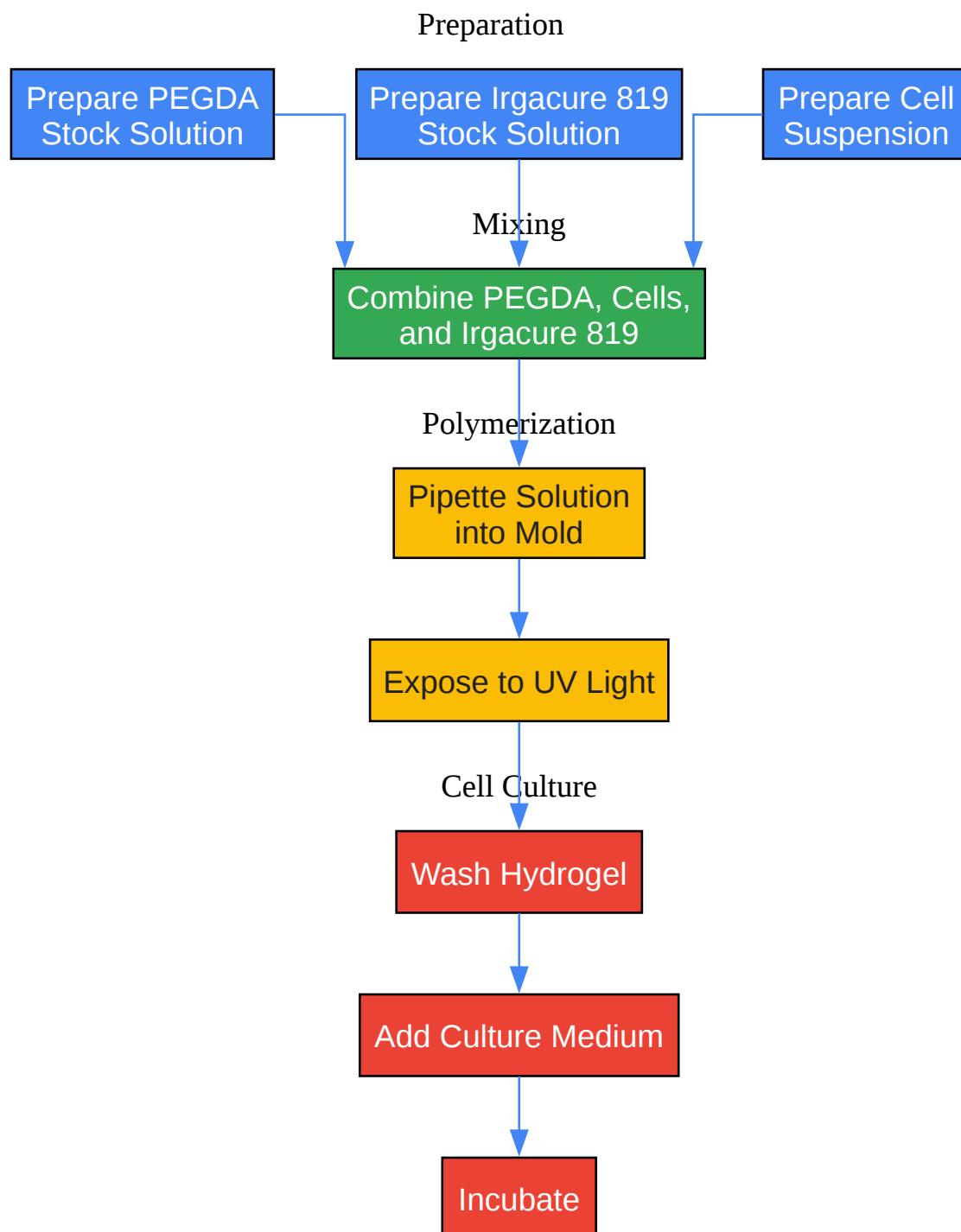
- Prepare a sterile 200 mM PEGDA stock solution in PBS.
- Prepare a sterile 1 mM Irgacure 819 stock solution in a suitable solvent (e.g., 70% ethanol) and protect from light.
- Cell Preparation:
  - Culture HepG2 cells to the desired confluence.
  - Trypsinize the cells, pellet them by centrifugation, and wash twice with sterile PBS.
  - Resuspend the cell pellet in a sterile PBS solution containing 0.033 mg/mL fibronectin to achieve a final cell density of  $3 \times 10^6$  cells/mL.[1]
- Prepare the Cell-laden Pre-polymer Solution:
  - In a sterile microcentrifuge tube, combine 70  $\mu$ L of the 200 mM PEGDA stock solution with 30  $\mu$ L of the cell-fibronectin suspension.
  - Add the Irgacure 819 stock solution to achieve a final concentration of 1 mM. This will result in a final PEGDA concentration of 100 mM and a fibronectin concentration of 9.9  $\mu$ g/mL.[1]
  - Gently mix the solution by pipetting, avoiding the formation of air bubbles.
- Photopolymerization:

- Pipette the cell-laden pre-polymer solution into a sterile mold or the well of a culture plate.
- Expose the solution to UV light at an intensity of 12.8 mW/cm<sup>2</sup> for 5 minutes.[1]
- Post-polymerization Washing:
  - After polymerization, wash the hydrogel three times with sterile PBS to remove any unreacted components.[1]
- Cell Culture:
  - Add fresh, pre-warmed cell culture medium to the hydrogel.
  - Incubate at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
  - Change the culture medium every 24-48 hours.

## Quantitative Data: Hydrogel Formulation and Curing Parameters

Parameter	Value	Reference
PEGDA Molecular Weight	3400 g/mol	[1]
Final PEGDA Concentration	100 mM	[1]
Final Irgacure 819 Concentration	1 mM	[1]
Cell Seeding Density	3 x 10 <sup>6</sup> cells/mL	[1]
UV Wavelength	350 ± 10 nm	[1]
UV Intensity	12.8 mW/cm <sup>2</sup>	[1]
Exposure Time	5 minutes	[1]

## Experimental Workflow: 3D Cell Encapsulation



## Hydrogel Extract Preparation

Fabricate Cell-Free Hydrogel

Incubate Hydrogel in Medium

Collect Extract

## MTT Assay

Seed Cells

Treat with Extract

Add MTT Reagent

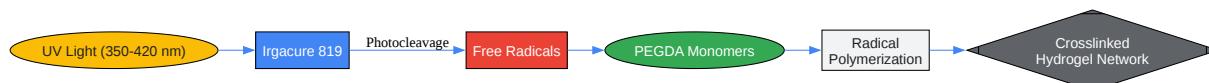
Measure Absorbance

## Live/Dead Assay

Prepare 3D Cell Culture in Hydrogel

Stain with Calcein AM and EthD-1

Fluorescence Microscopy



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## References

- 1. [cdr.lib.unc.edu](http://cdr.lib.unc.edu) [cdr.lib.unc.edu]
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